

Application of 3,4-Diethyl-5-methylheptane in Lubricant Formulation Studies

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Compound of Interest

Compound Name: 3,4-Diethyl-5-methylheptane

Cat. No.: B14550287

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Diethyl-5-methylheptane is a highly branched C₁₂ alkane (isoalkane). While specific lubricant performance data for this exact molecule is not extensively published, its molecular structure makes it a compound of interest for lubricant formulation studies, particularly as a component of synthetic base oils. Its significant branching is expected to impart desirable low-temperature fluidity and specific tribological properties compared to linear alkanes of similar carbon number.

These application notes provide a framework for evaluating **3,4-Diethyl-5-methylheptane** as a potential lubricant base stock or additive. The protocols described are based on standardized industry methods for assessing key lubricant performance characteristics. The provided data is representative of highly branched C₁₂-C₁₄ isoalkanes and serves as a comparative baseline.

Principle of Application: The Role of Molecular Branching in Lubrication

In lubricant science, the structure of hydrocarbon molecules is a critical determinant of performance. Linear alkanes (n-alkanes) can pack closely together, leading to higher pour

points (the lowest temperature at which an oil will flow) and potentially higher friction under boundary lubrication conditions.

The irregular, three-dimensional structure of highly branched alkanes like **3,4-Diethyl-5-methylheptane** disrupts this molecular ordering. This disruption leads to several key effects:

- **Improved Low-Temperature Performance:** The inability of branched molecules to pack into a crystalline lattice at lower temperatures results in a significantly lower pour point, which is crucial for lubricants operating in cold environments.
- **Reduced Friction in Boundary Lubrication:** Under high pressure, linear alkanes can form ordered, solid-like layers with high shear strength, resulting in increased friction. The branching in isoalkanes hinders the formation of these highly ordered layers, which can lead to a lower coefficient of friction.^[1]
- **Viscosity and Viscosity Index:** Branching generally leads to a lower viscosity compared to linear alkanes of the same carbon number due to reduced intermolecular forces (van der Waals forces). The effect on the viscosity index (a measure of how much viscosity changes with temperature) can be complex and depends on the specific isomeric structure.

Data Presentation: Representative Properties of Branched Alkanes

The following tables summarize representative quantitative data for a highly branched C12 alkane, using **3,4-Diethyl-5-methylheptane** as a model compound, in comparison to its linear counterpart, n-dodecane. This data is compiled from literature values for similar isoalkanes and is intended for comparative purposes in a research context.

Table 1: Physical and Low-Temperature Properties

Property	Test Method	n-Dodecane (Linear)	3,4-Diethyl-5-methylheptane (Branched - Representative)
Kinematic Viscosity @ 40°C (cSt)	ASTM D445	~2.0	~2.5 - 3.5
Kinematic Viscosity @ 100°C (cSt)	ASTM D445	~0.8	~1.0 - 1.5
Viscosity Index	ASTM D2270	~100	>120
Pour Point (°C)	ASTM D97	-12	< -50

Table 2: Tribological Performance (Four-Ball Wear Test)

Property	Test Method	n-Dodecane (Linear)	3,4-Diethyl-5-methylheptane (Branched - Representative)
Wear Scar Diameter (mm)	ASTM D4172	~0.60	~0.45
Coefficient of Friction	ASTM D4172	~0.12	~0.09

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on standard ASTM International test methods.

Protocol 1: Determination of Kinematic Viscosity

Objective: To measure the kinematic viscosity of the test fluid at 40°C and 100°C to assess its flow characteristics and calculate the Viscosity Index.

Standard Method: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.

Materials and Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$
- Stopwatch accurate to 0.1 seconds
- Test sample (**3,4-Diethyl-5-methylheptane**)
- Solvents for cleaning (e.g., heptane, acetone)
- Pipettes and suction bulb

Procedure:

- Select a clean, dry, calibrated viscometer of the appropriate viscosity range.
- Charge the viscometer with the test sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant temperature bath set to 40°C . Allow at least 30 minutes for the viscometer to reach thermal equilibrium.
- Using suction, draw the liquid up into the timing bulb of the viscometer.
- Measure the time required for the leading edge of the liquid meniscus to pass from the first timing mark to the second.
- Repeat the measurement at least twice. The flow times should be within the repeatability limits specified in the standard.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.
- Repeat steps 3-7 with the temperature bath set to 100°C .

- Calculate the Viscosity Index using the kinematic viscosity values at 40°C and 100°C according to ASTM D2270.

Protocol 2: Determination of Pour Point

Objective: To determine the lowest temperature at which the test fluid will continue to flow under prescribed conditions.

Standard Method: ASTM D97 - Standard Test Method for Pour Point of Petroleum Products.

Materials and Apparatus:

- Pour point test jar
- Jacket, disk, and gasket
- Cooling bath(s) capable of reaching temperatures down to -60°C or lower
- ASTM 5C thermometer (-38 to +50°C) and ASTM 6C thermometer (-80 to +20°C)
- Test sample (**3,4-Diethyl-5-methylheptane**)

Procedure:

- Pour the test sample into the test jar to the scribed mark.
- If the sample is not clear, heat it to 45°C in a bath maintained at 48°C.
- Insert the thermometer into the center of the sample in the test jar.
- Assemble the test jar with the jacket, disk, and gasket and place it in the cooling bath.
- At each temperature reading that is a multiple of 3°C, remove the jar from the jacket and tilt it just enough to ascertain whether there is a movement of the oil.
- The test is complete when the oil shows no movement when the jar is held horizontally for 5 seconds.
- Record the temperature at which no movement is observed.

- The pour point is 3°C above this solid point temperature.

Protocol 3: Evaluation of Wear Preventive Characteristics

Objective: To assess the anti-wear properties of the test fluid under boundary lubrication conditions.

Standard Method: ASTM D4172 - Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method).

Materials and Apparatus:

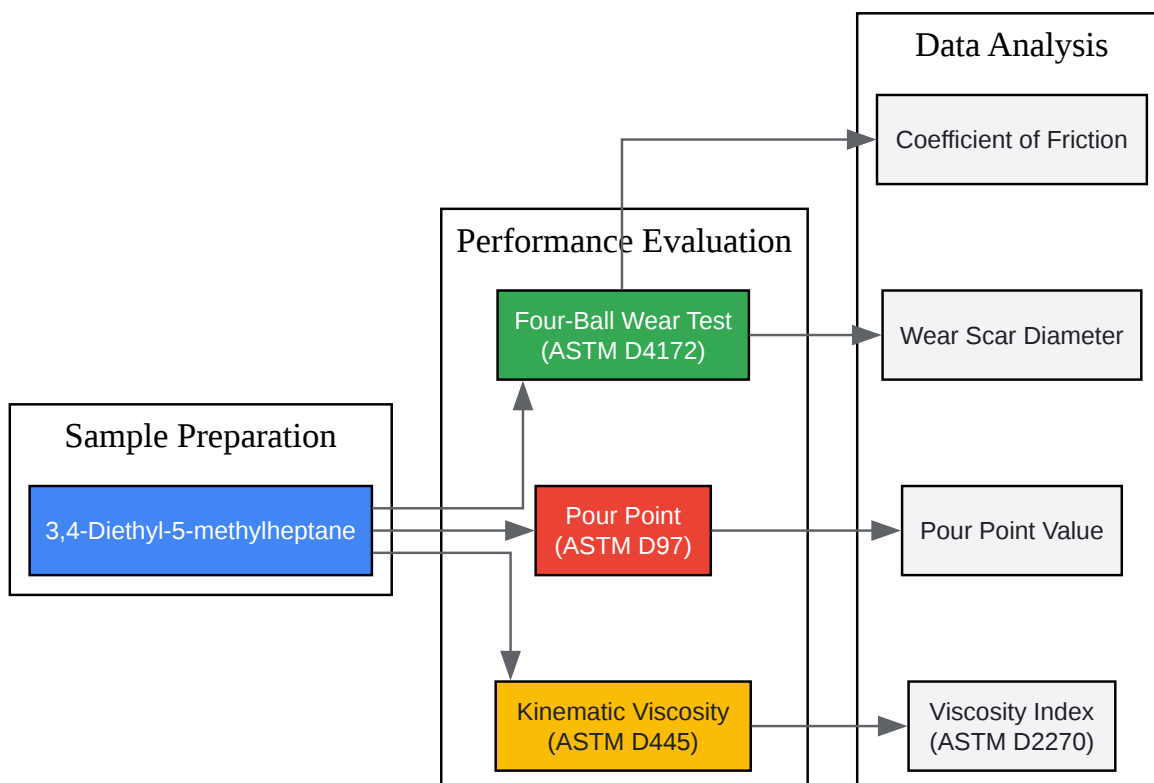
- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)
- Torque wrench
- Microscope with a calibrated scale for measuring wear scars (0.01 mm resolution)
- Test sample (**3,4-Diethyl-5-methylheptane**)
- Solvents for cleaning (e.g., heptane, acetone)

Procedure:

- Thoroughly clean the four steel balls, ball pot, and lock ring with solvent and dry them.
- Place three clean balls in the ball pot and secure them with the lock ring.
- Pour the test sample into the ball pot to a level that will cover the three stationary balls.
- Place the fourth ball in the chuck of the test machine.
- Assemble the ball pot onto the machine.

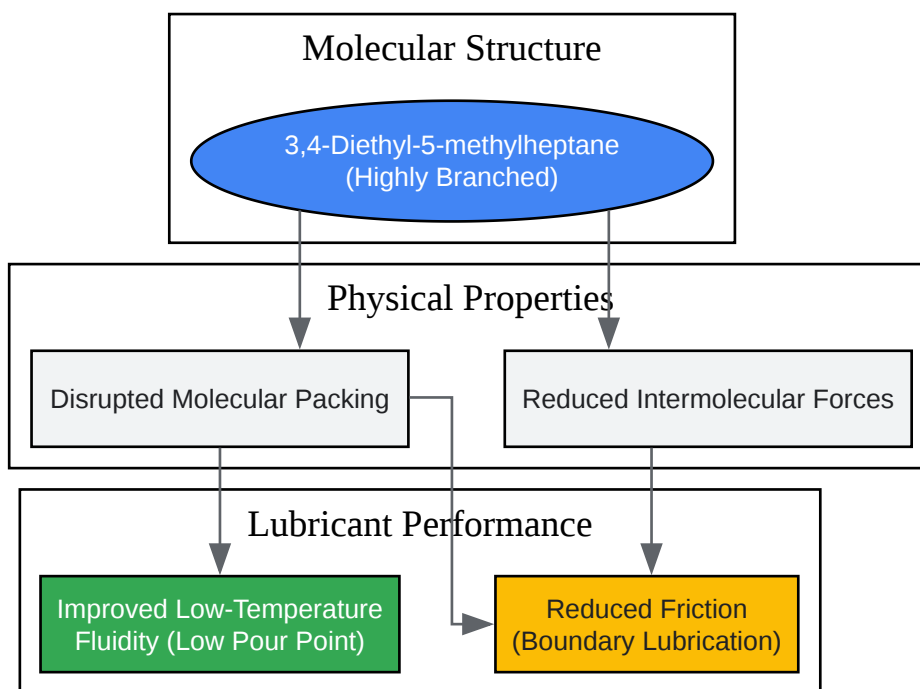
- Set the test conditions: Load = 40 kgf (392 N), Speed = 1200 rpm, Temperature = 75°C, Duration = 60 minutes.
- Start the machine and run the test for the specified duration.
- At the end of the test, turn off the machine, disassemble the ball pot, and clean the three stationary balls with solvent.
- Measure the wear scar diameter on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding) to the nearest 0.01 mm.
- Calculate the average wear scar diameter for all three balls.
- If the machine is equipped with a friction-recording device, record the coefficient of friction throughout the test.

Mandatory Visualization



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Caption: Experimental workflow for evaluating lubricant properties.



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Caption: Relationship between molecular structure and lubricant performance.

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References

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